

Technical Guide: Physicochemical Properties and Biological Significance of 4-(Trifluoromethoxy)phenyl isothiocyanate

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Compound of Interest

Compound Name: 4-(Trifluoromethoxy)phenyl
isothiocyanate

Cat. No.: B051000

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties of **4-(Trifluoromethoxy)phenyl isothiocyanate**, alongside detailed experimental protocols for their determination and synthesis. Additionally, it explores the broader biological context of isothiocyanates by illustrating a key signaling pathway they modulate, offering insights for researchers in drug discovery and development.

Core Physical Properties

4-(Trifluoromethoxy)phenyl isothiocyanate (CAS No. 64285-95-6) is a fluorinated organic compound of interest in medicinal chemistry and materials science. Its physicochemical properties are crucial for its handling, formulation, and application in research and development.

Data Presentation: Physical Properties

Property	Value	Source
Molecular Formula	C ₈ H ₄ F ₃ NOS	SynQuest Labs[1]
Molecular Weight	219.18 g/mol	ChemicalBook[2]
Boiling Point	215-218 °C (lit.)	ChemicalBook[2]
Density	1.35 g/mL at 25 °C (lit.)	ChemicalBook[2]
Refractive Index	n ₂₀ /D 1.541 (lit.)	ChemicalBook[2]
Appearance	Colorless Liquid	ChemicalBook[2]
Melting Point	Not available in cited literature	N/A

Note on Melting Point: The melting point for **4-(Trifluoromethoxy)phenyl isothiocyanate** is not readily available in the reviewed scientific literature. For informational purposes, a structurally similar compound, 4-(Trifluoromethyl)phenyl isothiocyanate (CAS No. 1645-65-4), is a solid with a reported melting point of 38-44 °C.[3][4] Researchers should not assume this value for **4-(Trifluoromethoxy)phenyl isothiocyanate**.

Experimental Protocols

The following sections detail generalized experimental procedures for the determination of physical properties and a common synthetic route for aryl isothiocyanates. These protocols are intended as a guide and may require optimization for specific laboratory conditions and equipment.

Determination of Boiling Point (Capillary Method)

This method is suitable for determining the boiling point of small quantities of liquid organic compounds.[5][6][7][8][9]

Materials:

- Thiele tube or melting point apparatus with a heating block
- Thermometer

- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner or heating mantle)
- Stand and clamp

Procedure:

- A small amount of **4-(Trifluoromethoxy)phenyl isothiocyanate** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid.
- The test tube is securely attached to a thermometer, ensuring the bottom of the test tube is level with the thermometer bulb.
- The assembly is placed in a Thiele tube filled with a high-boiling point liquid (e.g., mineral oil) or into the heating block of a melting point apparatus.
- The apparatus is heated slowly and evenly.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is discontinued, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Determination of Melting Point (for solid compounds)

While **4-(Trifluoromethoxy)phenyl isothiocyanate** is a liquid at room temperature, this general protocol is provided for the determination of the melting point of solid organic compounds.^{[10][11][12][13]}

Materials:

- Melting point apparatus
- Capillary tubes (open at both ends)
- Solid organic compound
- Mortar and pestle

Procedure:

- A small amount of the dry, solid organic compound is finely ground using a mortar and pestle.
- The open end of a capillary tube is pressed into the powdered sample to pack a small amount (2-3 mm in height) into the bottom of the tube.
- The capillary tube is placed into the sample holder of the melting point apparatus.
- The apparatus is heated at a controlled rate.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has transformed into a clear liquid is recorded as the end of the melting range.
- For a pure compound, this range should be narrow (typically 1-2 °C).

Synthesis of 4-(Trifluoromethoxy)phenyl isothiocyanate

A common method for the synthesis of aryl isothiocyanates involves the reaction of the corresponding aniline with a thiocarbonylating agent. The following is a generalized procedure.

[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

Step 1: Formation of Dithiocarbamate Salt

- 4-(Trifluoromethoxy)aniline is dissolved in a suitable organic solvent (e.g., dichloromethane or diethyl ether).

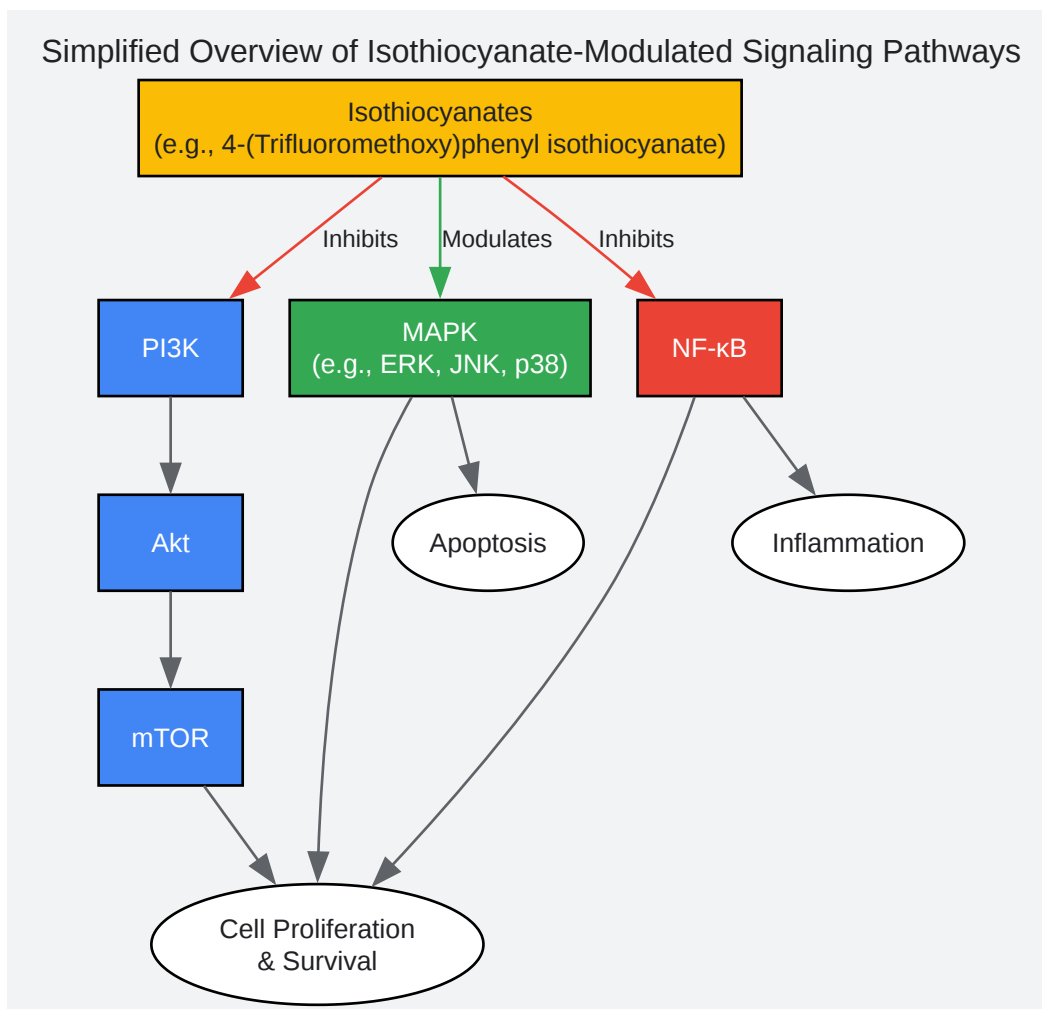
- An excess of carbon disulfide (CS_2) is added to the solution.
- A base, such as triethylamine or an aqueous solution of sodium hydroxide, is added dropwise while stirring the mixture, often at a reduced temperature (e.g., 0-10 °C).
- The reaction mixture is stirred for a specified period to allow for the formation of the dithiocarbamate salt intermediate.

Step 2: Conversion to Isothiocyanate

- A desulfurizing agent, such as ethyl chloroformate or tosyl chloride, is added to the reaction mixture containing the dithiocarbamate salt.
- The mixture is stirred, and the reaction progress is monitored by a suitable technique (e.g., thin-layer chromatography).
- Upon completion, the reaction mixture is worked up by washing with water and brine.
- The organic layer is dried over an anhydrous drying agent (e.g., sodium sulfate), filtered, and the solvent is removed under reduced pressure.
- The crude product can be purified by distillation or column chromatography to yield pure **4-(Trifluoromethoxy)phenyl isothiocyanate**.

Mandatory Visualization: Isothiocyanate Modulation of Cancer-Related Signaling Pathways

Isothiocyanates are known to exert anticancer effects by modulating various signaling pathways involved in cell proliferation, survival, and inflammation.^{[19][20][21][22]} The following diagram illustrates a simplified overview of how isothiocyanates can influence the PI3K/Akt, MAPK, and NF- κ B signaling pathways, which are often dysregulated in cancer.



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Caption: Isothiocyanate modulation of key cancer-related signaling pathways.

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